

An In-depth Technical Guide to 5-Methyltetradecane (CAS 25117-32-2)

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Compound of Interest

Compound Name: 5-Methoxytetradecane

Cat. No.: B15403042

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For Researchers, Scientists, and Drug Development Professionals

Initial Clarification: The compound associated with CAS number 25117-32-2 is 5-Methyltetradecane. The initially provided name, **5-Methoxytetradecane**, is incorrect for this CAS identifier. This guide will focus on the accurately identified compound.

Compound Identification and Overview

5-Methyltetradecane is a branched-chain saturated hydrocarbon belonging to the alkane family. Its structure consists of a fourteen-carbon chain (tetradecane) with a methyl group attached to the fifth carbon atom. As a long-chain alkane, it is a non-polar, hydrophobic molecule with low reactivity, characteristic of saturated hydrocarbons. These properties make it a subject of interest in applications requiring inert, lipophilic substances, such as in specialized solvents, lubricants, or as a non-polar component in formulation studies. In the context of drug development, while not biologically active itself, its physical properties are relevant for understanding drug solubility, formulation, and as a potential impurity or metabolite in certain contexts.

Physicochemical and Spectroscopic Data

The following tables summarize the key quantitative data for 5-Methyltetradecane, compiled from various chemical databases.^[1]

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₅ H ₃₂	PubChem[1]
Molecular Weight	212.41 g/mol	PubChem[1]
Appearance	Colorless liquid (predicted)	---
Boiling Point	262.8 °C at 760 mmHg	Chemsr[2]
Density	0.768 g/cm ³	Chemsr[2]
Flash Point	88.4 °C	Chemsr[2]
Vapor Pressure	0.0174 mmHg at 25°C	Chemsr[2]
Water Solubility	Insoluble	Fisher Scientific[3]
LogP (Octanol/Water Partition Coefficient)	5.95340	Chemsr[2]

Table 2: Spectroscopic Data

Spectroscopic Data	Key Features	Source
Mass Spectrometry (MS)	Electron ionization mass spectrum available.	NIST WebBook[4]
¹³ C NMR Spectroscopy	Data available for structural confirmation.	PubChem[1]
Gas Chromatography (GC)	Retention index data available for identification.	NIST WebBook[5]

Experimental Protocols

Synthesis of 5-Methyltetradecane via Grignard Reaction

A common and effective method for synthesizing branched alkanes like 5-Methyltetradecane is through a Grignard reaction.[6][7][8][9][10] This protocol describes a plausible synthetic route.

Objective: To synthesize 5-Methyltetradecane by reacting a Grignard reagent with an appropriate alkyl halide.

Materials:

- 1-Bromobutane
- Magnesium turnings
- 1-Bromodecane
- Anhydrous diethyl ether
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware (three-necked flask, dropping funnel, condenser)
- Heating mantle and magnetic stirrer

Procedure:

- Preparation of the Grignard Reagent (Butylmagnesium Bromide):
 - In a flame-dried three-necked flask equipped with a dropping funnel, a reflux condenser, and a nitrogen inlet, add magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium.
 - Add a solution of 1-bromobutane in anhydrous diethyl ether dropwise from the dropping funnel to the magnesium turnings while stirring.
 - The reaction is initiated by gentle heating. Once started, the reaction should be self-sustaining. Maintain a gentle reflux by controlling the rate of addition of the 1-bromobutane solution.

- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- Coupling Reaction:
 - Cool the Grignard reagent solution to 0 °C in an ice bath.
 - Add a solution of 1-bromodecane in anhydrous diethyl ether dropwise to the cooled Grignard reagent with vigorous stirring.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 2 hours.
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of 1 M hydrochloric acid to dissolve any unreacted magnesium and the magnesium salts.
 - Transfer the mixture to a separatory funnel. Separate the organic layer.
 - Wash the organic layer with saturated sodium bicarbonate solution and then with brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter off the drying agent and remove the diethyl ether by rotary evaporation.
 - The crude product can be purified by fractional distillation under reduced pressure to yield pure 5-Methyltetradecane.

Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To confirm the identity and purity of the synthesized 5-Methyltetradecane.^{[11][12][13][14][15]}

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (e.g., Agilent 6850 GC and 5973 MS)
- Capillary column (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 μ m film thickness)

Procedure:

- Sample Preparation: Prepare a dilute solution of the purified 5-Methyltetradecane in a volatile organic solvent such as hexane (e.g., 1 mg/mL).
- GC Conditions:
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Injector Temperature: 280 °C.
 - Injection Volume: 1 μ L with a split ratio of 100:1.
 - Oven Temperature Program: Start at 60 °C, hold for 2 minutes, then ramp up to 280 °C at a rate of 10 °C/min, and hold for 5 minutes.
- MS Conditions:
 - Interface Temperature: 280 °C.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Scan Range: 50-550 amu.
- Data Analysis: The retention time of the major peak in the chromatogram is compared with known standards. The mass spectrum of this peak is compared with the NIST library spectrum for 5-Methyltetradecane for positive identification.

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of 5-Methyltetradecane.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Instrumentation:

- NMR spectrometer (e.g., Bruker 400 MHz)
- 5 mm NMR tubes

Procedure:

- Sample Preparation: Dissolve approximately 10-20 mg of the purified compound in about 0.6 mL of deuterated chloroform (CDCl_3).
- ^1H NMR Spectroscopy:
 - Acquire a standard proton NMR spectrum.
 - Expected Signals: The spectrum will show complex overlapping signals in the upfield region (typically 0.8-1.5 ppm) characteristic of a long-chain alkane. The methyl protons of the C1 and C15 positions will appear as a triplet around 0.88 ppm. The methyl protons at the C5 position will appear as a doublet. The methine proton at the C5 position will be a multiplet. The methylene protons will appear as a broad multiplet.
- ^{13}C NMR Spectroscopy:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Expected Signals: The spectrum will show distinct signals for each unique carbon atom. The number of signals will be less than 15 due to some symmetry. The chemical shifts will be in the typical range for aliphatic carbons (approximately 10-40 ppm).
- 2D NMR (COSY and HSQC):
 - If further structural confirmation is needed, 2D NMR experiments such as COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) can be performed to establish proton-proton and proton-carbon correlations, respectively.

Applications and Relevance in Research and Drug Development

While 5-Methyltetradecane is not an active pharmaceutical ingredient, its properties are relevant in several areas of pharmaceutical science:

- **Excipient in Formulations:** Long-chain alkanes can be used as non-polar components in topical and transdermal drug delivery systems to modify the viscosity and skin permeability of formulations.[\[21\]](#)
- **Reference Standard:** In analytical chemistry, it can serve as a reference standard in GC and GC-MS analysis for the identification of branched-chain alkanes in complex mixtures.
- **Model Compound:** It can be used as a model compound in studies of the environmental fate and toxicology of branched alkanes.
- **Organic Synthesis:** It can be a starting material or an intermediate in the synthesis of more complex molecules.

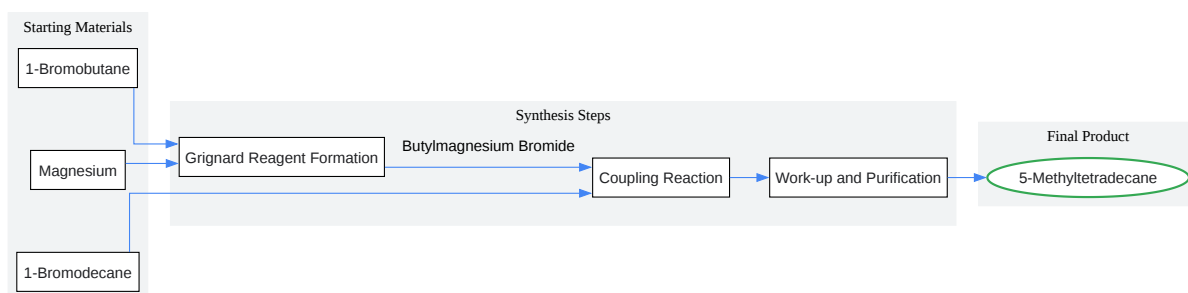
Safety and Toxicology

Hazard Summary: Based on safety data for similar long-chain alkanes, 5-Methyltetradecane is expected to have low acute toxicity.[\[3\]](#)[\[22\]](#)[\[23\]](#) The primary hazard is aspiration if swallowed, which can cause lung damage.[\[22\]](#) Prolonged or repeated skin contact may cause dryness or cracking.[\[22\]](#)

Handling Precautions:

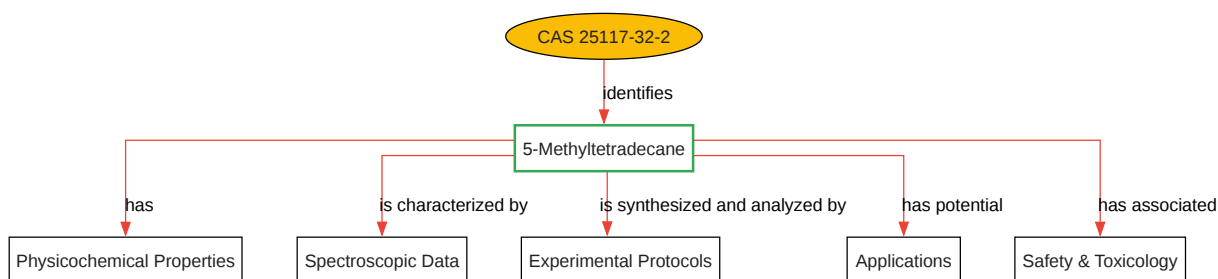
- Use in a well-ventilated area.
- Wear appropriate personal protective equipment, including gloves and safety glasses.
- Avoid ingestion and inhalation.
- Keep away from heat, sparks, and open flames.

Visualizations



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Caption: Synthesis workflow for 5-Methyltetradecane via Grignard reaction.



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Caption: Logical relationships of the technical data for 5-Methyltetradecane.

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